

High-Resolution Mass Spectrometry for Confident Nitrosamine Impurity Profiling in Pharmaceuticals

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Compound of Interest

Compound Name: *N*-Nitroso Apixaban Amino Acid Impurity
Cat. No.: B15813032

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Abstract

Since 2018, the detection of N-nitrosamine impurities in various pharmaceutical products has become a critical issue for global regulatory agencies and manufacturers.^[1] Classified as probable or possible human carcinogens, these compounds are considered a "cohort of concern" under the International Council for Harmonisation (ICH) M7(R2) guideline, necessitating stringent control to ensure patient safety.^{[2][3]} High-Resolution Mass Spectrometry (HRMS) coupled with liquid chromatography (LC) has emerged as a definitive analytical technique, offering the high selectivity and sensitivity required to detect and quantify impurities at trace levels.^[2] This application note provides a comprehensive guide to developing and implementing a robust LC-HRMS workflow for nitrosamine analysis. It delves into the rationale behind experimental choices, from sample preparation to data interpretation, and provides detailed protocols that align with regulatory expectations and proven scientific principles.

The Regulatory Imperative and the HRMS Advantage

Regulatory bodies, including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA), mandate a three-step process for managing nitrosamine impurities: risk assessment, confirmatory testing, and mitigation.^{[1][4][5]} Confirmatory testing requires highly sensitive and specific analytical methods to meet the low acceptable intake (AI) limits, often in the nanogram-per-day range.^{[6][7][8]}

While traditional triple quadrupole (LC-MS/MS) systems are effective, HRMS platforms like Quadrupole Time-of-Flight (Q-TOF) and Orbitrap offer distinct advantages that are crucial for nitrosamine analysis.^{[2][9]}

The Core Advantage: Unambiguous Specificity

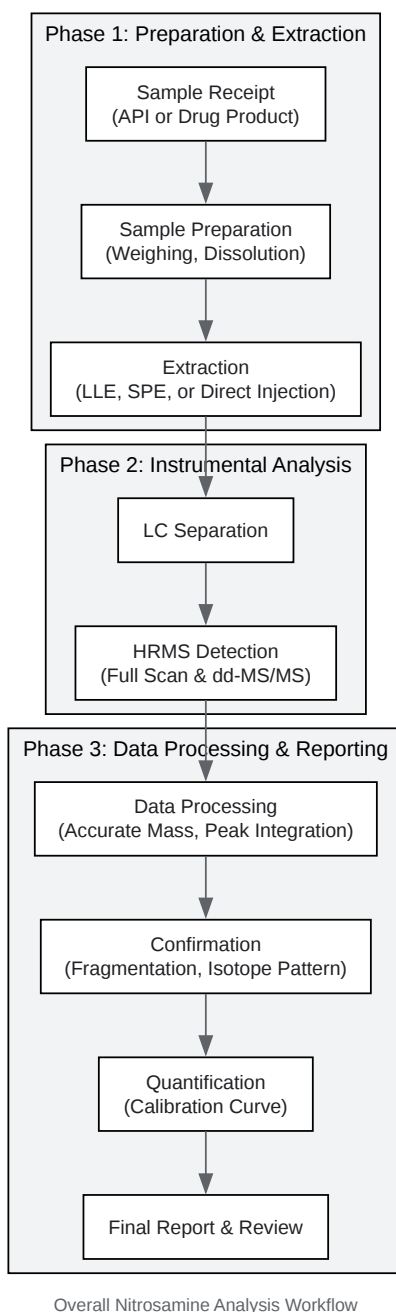
The primary challenge in nitrosamine analysis is the potential for isobaric interferences—compounds that have the same nominal mass as the target. A classic example is the interference of N,N-Dimethylformamide (DMF), a common solvent, with N-Nitrosodimethylamine (NDMA).^[2] Both compounds have a nominal mass of 74, but their exact masses differ slightly.

- NDMA (C₂H₆N₂O): Monoisotopic mass = 74.0475 u
- DMF (C₃H₇NO): Monoisotopic mass = 73.0522 u

A low-resolution instrument cannot distinguish between NDMA and the ¹⁵N isotope of DMF, which has an exact mass of 75.0570 u, very close to the mass of NDMA.^[2] This can lead to false-positive results for NDMA. HRMS instruments, operating at resolutions of 45,000 or higher, can easily resolve these peaks, ensuring accurate identification and quantification.^[2] This high selectivity minimizes the risk of erroneous batch rejections and provides confidence in results submitted to regulatory agencies.

Integrated Workflow for Nitrosamine Analysis

A successful nitrosamine analysis workflow is a multi-stage process that requires careful optimization at each step. The overall process, from sample collection to final report, is outlined below.



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Caption: High-level workflow for nitrosamine analysis by LC-HRMS.

Protocol Part 1: Sample Preparation Strategy

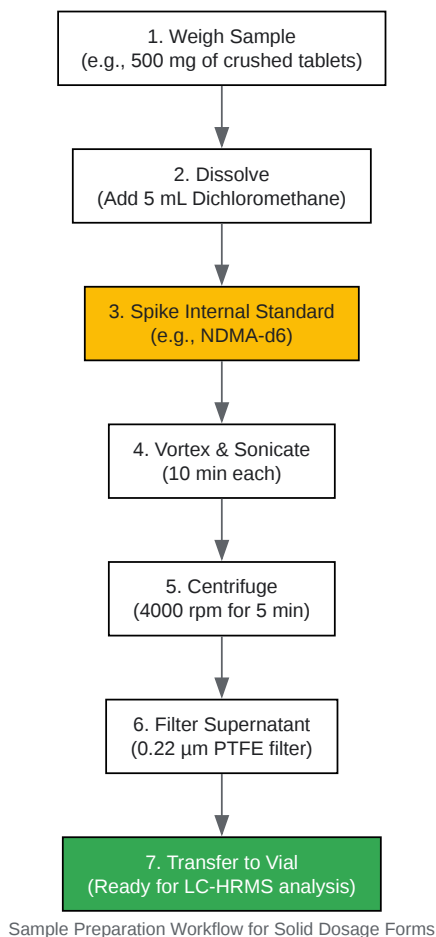
Sample preparation is a pivotal step that directly impacts analytical sensitivity and specificity.^[10] Its goal is to isolate trace-level nitrosamines from complex pharmaceutical matrices while minimizing interferences, analyte degradation, and the risk of artificial nitrosamine formation.^[10]

Causality Behind Method Choice:

- Direct Injection: The simplest approach, suitable for soluble drug substances in clean matrices. It minimizes sample handling and potential contamination prone to matrix effects.

- Liquid-Liquid Extraction (LLE): A widely used technique that separates nitrosamines from aqueous solutions into an immiscible organic solvent. It can be labor-intensive.[11]
- Solid-Phase Extraction (SPE): Offers higher selectivity and concentration factors than LLE. The choice of sorbent is critical and must be optimized for nitrosamines and the sample matrix.

The following protocol details a common extraction procedure for a solid dosage form.



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Caption: Sample preparation workflow for solid dosage forms.

Detailed Protocol: Extraction from a Solid Matrix

- Sample Comminution: Crush a representative number of tablets into a fine, homogenous powder.
- Weighing: Accurately weigh 500 mg of the powdered sample into a 15 mL polypropylene centrifuge tube.
- Dissolution & Spiking: Add 5.0 mL of a suitable organic solvent (e.g., Dichloromethane or Methanol). Spike the sample with an appropriate isotopic internal standard (e.g., NDMA-d6) to correct for matrix effects and extraction variability.
- Extraction: Tightly cap the tube and vortex vigorously for 1 minute, followed by sonication for 10 minutes to ensure complete dissolution and extraction.
- Clarification: Centrifuge the sample at 4000 rpm for 5 minutes to pelletize insoluble excipients.[12]

- Filtration: Carefully transfer the supernatant into a syringe fitted with a 0.22 µm chemically resistant filter (e.g., PTFE or Nylon). Filter the extract into an autosampler vial.[\[12\]](#)
- Analysis: The sample is now ready for injection into the LC-HRMS system.

Protocol Part 2: LC-HRMS Instrumentation and Method

The analytical method must be optimized to achieve chromatographic separation of target nitrosamines from each other and from matrix components sensitive and selective detection by HRMS.

Rationale for Parameter Selection:

- Chromatographic Column: A C18 stationary phase is commonly used and provides good retention for a broad range of nitrosamines. The use of a low organic mobile phase promotes protonation of the analytes for positive ion electrospray ionization (ESI+).[\[2\]](#)
- Mass Analyzer: Both TOF and Orbitrap analyzers are suitable.[\[2\]](#) Orbitrap instruments can offer higher resolution, which is beneficial for complex mixtures. Modern TOF systems provide excellent sensitivity and fast acquisition speeds.[\[9\]](#)[\[13\]](#)
- Resolution: A minimum resolution of 10,000 is considered HRMS, but settings of 45,000 to 70,000 are recommended to ensure baseline separation of isobaric interferences like NDMA/DMF.[\[2\]](#)
- Scan Mode: A data-dependent acquisition (DDA) strategy is ideal. It consists of a high-resolution full scan (MS1) to detect potential analytes based on accurate mass, followed by triggered MS/MS scans (MS2) on the most intense ions to obtain fragmentation data for structural confirmation.

Table 1: Suggested LC Method Parameters

Parameter	Setting	Rationale
Column	C18 Reversed-Phase (e.g., 100 x 2.1 mm, 1.8 µm)	Provides robust retention and separation for common nitrosamines.
Mobile Phase A	0.1% Formic Acid in Water	Acid modifier promotes ionization in ESI+.
Mobile Phase B	0.1% Formic Acid in Methanol	Strong organic solvent for elution.
Gradient	5% B to 95% B over 10 min	Gradual increase ensures separation of early and late eluting compounds.
Flow Rate	0.3 mL/min	Optimal for 2.1 mm ID columns, balancing speed and efficiency.
Column Temp.	40 °C	Improves peak shape and reduces viscosity. [2]
Injection Vol.	5 µL	Balances sensitivity with potential for column overloading.

Table 2: Suggested HRMS Method Parameters (Q-Orbitrap Example)

Parameter	Setting	Rationale
Ionization Mode	ESI Positive	Nitrosamines readily form [M+H] ⁺ ions.
Capillary Voltage	3.5 kV	Optimized for efficient ion generation.
MS1 Scan Range	50 - 500 m/z	Covers the mass range of common nitrosamines.
MS1 Resolution	70,000 @ m/z 200	Ensures high selectivity against isobaric interference.
AGC Target	1e6	Prevents space-charge effects while maximizing ion statistics.
Acquisition Mode	Data-Dependent MS/MS (Top 5)	Provides both quantitative (MS1) and qualitative (MS2) data in one run.
MS2 Resolution	17,500 @ m/z 200	Sufficient for accurate fragment mass determination.
Collision Energy	Stepped NCE (20, 30, 40)	Acquires fragments across a range of energies to maximize structural info.

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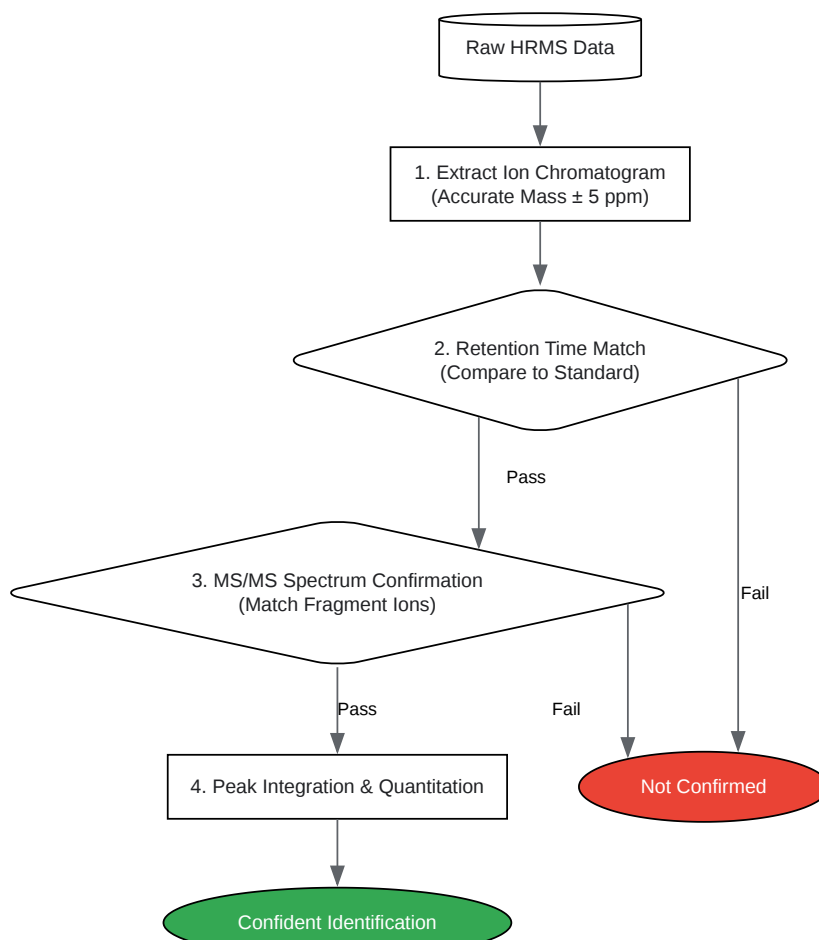
Caption: Data-Dependent Acquisition (DDA) workflow in HRMS.

Protocol Part 3: Data Analysis and Interpretation

Confident identification of nitrosamines relies on a multi-criteria approach to prevent false positives.

The Self-Validating System of Identification:

- **Accurate Mass:** The measured mass of the protonated molecule $[M+H]^+$ must be within a narrow mass tolerance window (typically < 5 ppm) of the exact mass.
- **Retention Time:** The retention time of the peak must match that of a certified reference standard analyzed under the same conditions.
- **Fragmentation Pattern (MS/MS):** The fragmentation spectrum must contain diagnostic product ions characteristic of the nitrosamine class. Common fragmentation pathways for protonated nitrosamines include the neutral loss of $\bullet NO$ (30 Da) or H_2O (18 Da).^{[14][15]} More complex fragmentation patterns and understanding these patterns is key to identifying novel or unexpected nitrosamines.^{[14][16]}



Data Analysis Workflow for Confident Identification

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Caption: Data analysis workflow for confident identification.

Method Validation as per ICH Q2(R1)

Any analytical method used for confirmatory testing must be validated to prove it is fit for purpose.^{[6][17]} Key validation parameters are summarized in

Table 3: Summary of Method Validation Parameters and Acceptance Criteria

Parameter	Procedure	Acceptance Criteria
Specificity	Analyze blank matrix, matrix spiked with nitrosamines, and matrix spiked with potential interferences.	No interfering peaks at the retention time of the analytes in the blank. Analytes are resolved from interferences.[1]
Limit of Detection (LOD)	Determined by signal-to-noise ratio (S/N ≥ 3) or standard deviation of the response.	The lowest amount of analyte that can be reliably detected.
Limit of Quantitation (LOQ)	Determined by signal-to-noise ratio (S/N ≥ 10) or standard deviation of the response.	The lowest amount of analyte that can be quantitated determined with suitable precision and accuracy.[1]
Linearity	Analyze calibration standards at a minimum of 5 concentration levels.	Correlation coefficient (r^2) ≥ 0.99 . [1]
Accuracy	Analyze spiked matrix samples at three concentration levels (e.g., 50%, 100%, 150% of specification limit).	Mean recovery should be within a defined range, typically 80-120%. [1]
Precision	Repeatability (intra-day) and intermediate precision (inter-day) analysis of spiked samples.	Relative Standard Deviation (%RSD) should be within an acceptable limit (e.g., $< 15\%$).

Conclusion

The control of N-nitrosamine impurities is a non-negotiable aspect of modern pharmaceutical quality and safety. High-Resolution Mass Spectrometry unparalleled combination of sensitivity and, most critically, selectivity to meet this analytical challenge. The high resolving power of HRMS platforms like Orbitrap provides an unambiguous and trustworthy system for identifying and quantifying nitrosamines, effectively mitigating the risk of isobaric interference can compromise data integrity.[2] By coupling this powerful technology with robust sample preparation and a systematic, multi-criteria approach to data drug manufacturers can build a validated, defensible, and compliant workflow that ensures product quality and safeguards patient health.

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- To cite this document: BenchChem. [High-Resolution Mass Spectrometry for Confident Nitrosamine Impurity Profiling in Pharmaceuticals]. BenchC [Online PDF]. Available at: [<https://www.benchchem.com/product/b15813032/docs#high-resolution-mass-spectrometry-for-confident-nitrosamine-in-profiling-in-pharmaceuticals>]

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